

An In-depth Technical Guide to N-(hydroxymethyl)acrylamide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	<i>N</i> -(2-hydroxy-5-methylphenyl)acrylamide
CAS No.:	91950-00-4
Cat. No.:	B2734218

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A Note to the Reader: Initial searches for "**N-(2-hydroxy-5-methylphenyl)acrylamide**" did not yield a specific CAS number or detailed technical data, suggesting it may be a novel or less-documented compound. To provide a comprehensive and valuable technical resource in the spirit of the original request, this guide will focus on a closely related and well-characterized functionalized acrylamide, N-(hydroxymethyl)acrylamide (NMA). NMA serves as an excellent model for understanding the synthesis, properties, and applications of this class of monomers in research and development.

Introduction

N-(hydroxymethyl)acrylamide (NMA) is a versatile bifunctional monomer that holds a significant position in the realm of polymer chemistry and materials science.^{[1][2]} Its unique molecular architecture, featuring both a reactive vinyl group and a nucleophilic hydroxymethyl group, allows it to act as a valuable building block for a diverse range of functional polymers.^[1] This dual reactivity makes NMA an exceptional crosslinking agent and a key component in the

synthesis of hydrogels, adhesives, coatings, and various biomaterials.[2] This technical guide provides an in-depth exploration of NMA, covering its core chemical and physical properties, detailed synthesis protocols, key applications in research and drug development, and critical safety considerations.

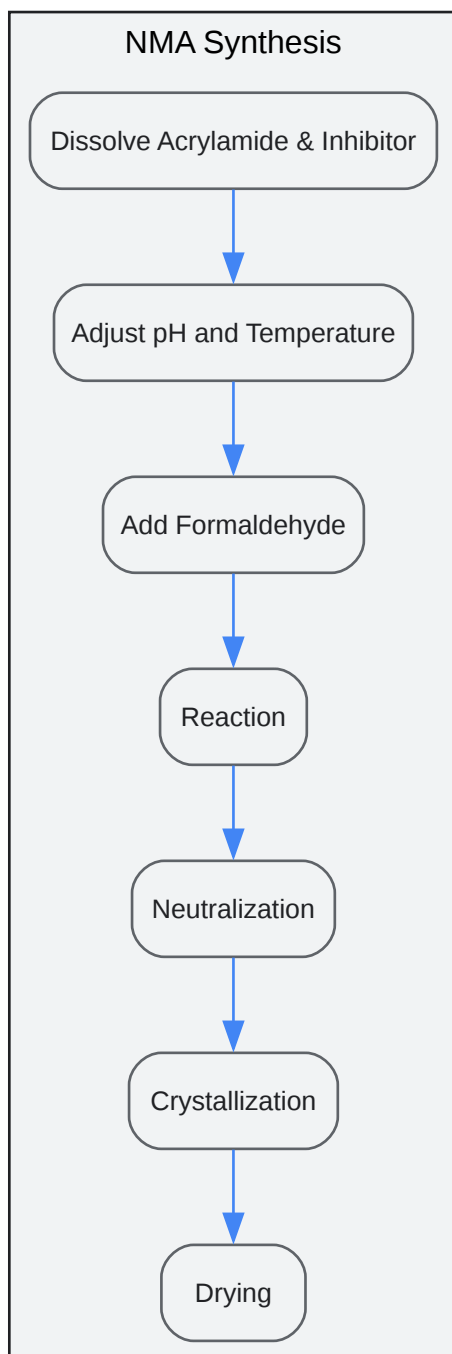
Core Identifiers and Physicochemical Properties

A thorough understanding of the fundamental properties of NMA is essential for its effective application. The following table summarizes its key identifiers and physicochemical characteristics.

Property	Value	Reference
CAS Number	924-42-5	[1][3][4]
IUPAC Name	N-(hydroxymethyl)prop-2-enamide	[4]
Synonyms	N-Methylolacrylamide	[3][5]
Molecular Formula	C ₄ H ₇ NO ₂	[1][3][4]
Molecular Weight	101.10 g/mol	
Appearance	White to off-white crystalline powder or colorless/yellow aqueous solution	[1]
Melting Point	74-76 °C (165-167 °F)	[1][6]
Boiling Point	277 °C	
Solubility	Soluble in water and hydrophilic solvents	[1]
Canonical SMILES	C=CC(=O)NCO	
InChI Key	CNCOEDDPFOAUMB-UHFFFAOYSA-N	

Chemical Structure and Reactivity

The reactivity of NMA is governed by its two primary functional groups: the vinyl group and the hydroxymethyl group. This dual functionality is the cornerstone of its versatility.



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Caption: Workflow for the synthesis of N-(hydroxymethyl)acrylamide.

Applications in Research and Drug Development

The unique properties of NMA make it a valuable monomer in a variety of applications, particularly in the biomedical field.

- **Hydrogel Formation for Drug Delivery:** NMA is frequently used in the synthesis of hydrogels for controlled drug release. The hydrophilicity and crosslinking ability of NMA allow for the creation of biocompatible hydrogels with tunable properties for encapsulating and releasing therapeutic agents. [7]* **Biomaterials and Tissue Engineering:** NMA-based polymers are utilized in tissue engineering scaffolds and other biomaterials due to their ability to form stable, hydrophilic networks. * **Crosslinking Agent in Polyacrylamide Gels:** In biochemical and molecular biology research, NMA serves as a crosslinking agent in the preparation of polyacrylamide gels for electrophoresis.

Safety and Handling

NMA is a hazardous substance and requires careful handling to minimize exposure.

Hazard Identification:

- **Toxicity:** Toxic if swallowed. [8][9]* **Sensitization:** May cause an allergic skin reaction. [8][9]* **Genotoxicity and Carcinogenicity:** May cause genetic defects and is suspected of causing cancer. [8][9]* **Reproductive Toxicity:** Suspected of damaging fertility or the unborn child. [8][9]* **Organ Toxicity:** Causes damage to organs through prolonged or repeated exposure. [8][9] **Handling Precautions:**
- Work in a well-ventilated fume hood. [10]* Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. [11]* Avoid inhalation of dust or vapors. [11]* Prevent contact with skin and eyes. [11]* Do not eat, drink, or smoke in the laboratory. [11] **Storage:**
- Store in a cool, dry, and dark location in a tightly sealed container. [10]* Keep away from heat, ignition sources, and incompatible materials. [10]* NMA is light and heat sensitive. [5][6]

Analytical Characterization

The identity and purity of NMA can be confirmed using various spectroscopic techniques.

¹H NMR Spectroscopy

The ¹H NMR spectrum of NMA shows characteristic peaks for the different protons in the molecule. [12]

Infrared (IR) Spectroscopy

The IR spectrum of NMA displays characteristic absorption bands for its functional groups. [2]

Wavenumber (cm ⁻¹)	Assignment
3300-3400	N-H and O-H stretching
~3080	=C-H stretching
~1660	C=O stretching (Amide I)
~1620	C=C stretching

| ~1540 | N-H bending (Amide II) |

Note: The exact positions of the peaks can vary depending on the sample preparation and the instrument used.

Conclusion

N-(hydroxymethyl)acrylamide is a highly versatile and reactive monomer with significant applications in polymer chemistry, materials science, and the biomedical field. Its dual functionality allows for the creation of a wide range of polymers with tailored properties, making it an invaluable tool for researchers and drug development professionals. However, its hazardous nature necessitates strict adherence to safety protocols during handling and storage. A thorough understanding of its chemical properties, synthesis, and reactivity is crucial for its effective and safe utilization in advancing scientific research and technological innovation.

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